

Techniques for Synthesizing Danshensu Derivatives with Improved Stability: Application Notes and Protocols

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Compound of Interest

Compound Name: *Danshensu*

Cat. No.: *B613839*

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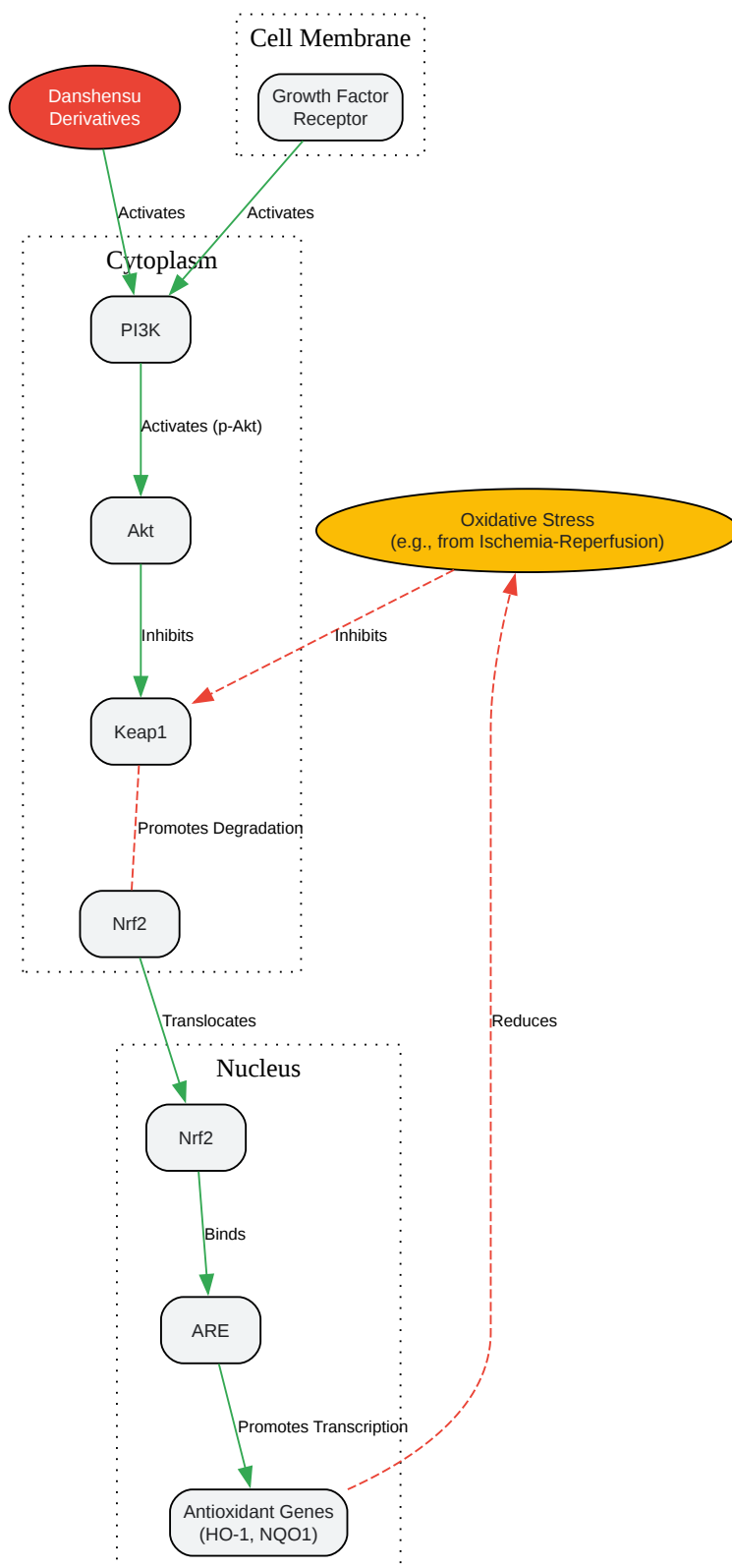
Danshensu (3-(3,4-dihydroxyphenyl)lactic acid), a primary water-soluble bioactive compound isolated from *Salvia miltiorrhiza* (Danshen), exhibits a wide range of pharmacological activities, including potent antioxidant and cardioprotective effects. However, its clinical application is significantly hampered by its poor chemical stability, low lipophilicity, and consequently, limited oral bioavailability. To overcome these limitations, various chemical modification strategies have been developed to synthesize **Danshensu** derivatives with enhanced stability and improved pharmacokinetic profiles.

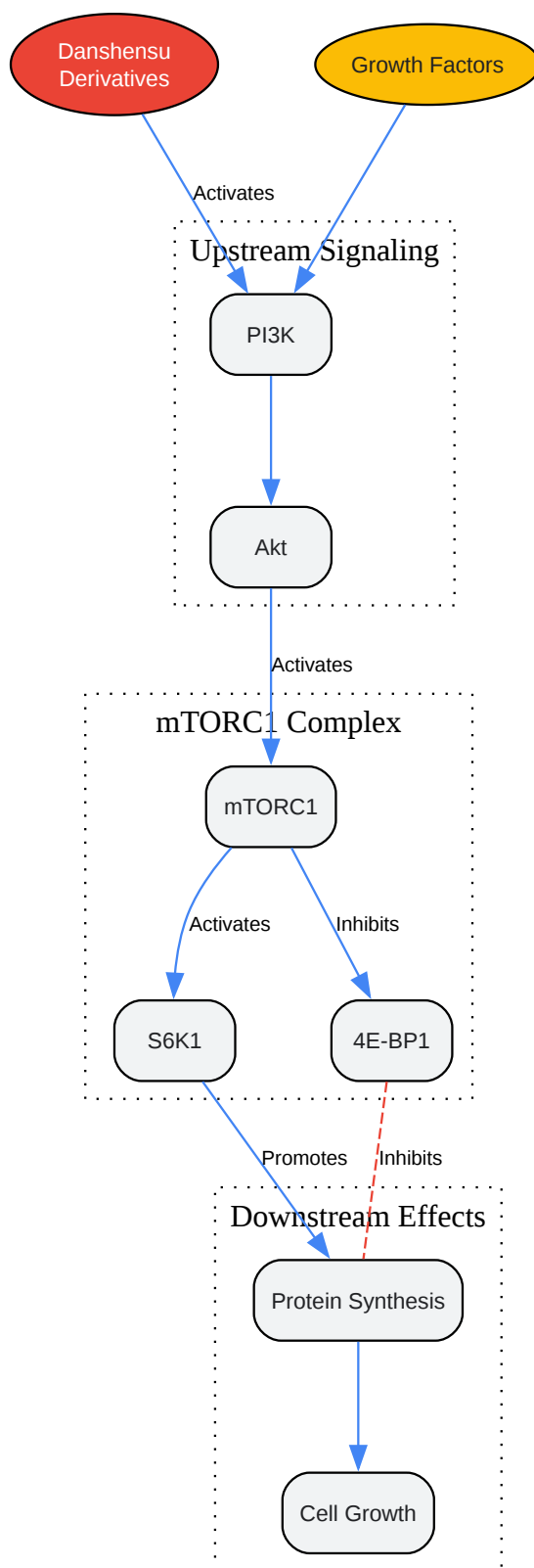
This document provides detailed application notes and protocols for the synthesis and stability assessment of **Danshensu** derivatives. The techniques described herein are aimed at providing researchers with the necessary information to produce these more stable and potentially more efficacious compounds for further investigation.

Chemical Modification Strategies for Enhancing Danshensu Stability

Several key strategies have proven effective in improving the stability of **Danshensu**. These modifications are designed to protect the labile functional groups—the catechol moiety and the α -hydroxy carboxylic acid—from degradation, while often simultaneously improving liposolubility.

A general workflow for the synthesis and evaluation of **Danshensu** derivatives is outlined below:





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